

Synthesis of Ammonium Cobalt (II) Sulfate Hexahydrate from Cobalt Sulfate: A Technical Guide

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Compound of Interest

Compound Name: *Ammonium cobalt (II) sulfate hexahydrate*

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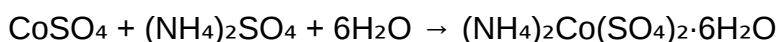
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the synthesis of **ammonium cobalt (II) sulfate hexahydrate**, a compound with applications in catalysis, electrochemical research, and as a precursor in materials science.^[1] The synthesis primarily involves the reaction of cobalt (II) sulfate with ammonium sulfate in an aqueous solution, leading to the crystallization of the double salt. This document outlines the fundamental chemical principles, a detailed experimental protocol, and relevant quantitative data for the successful synthesis and characterization of this compound.

Chemical Principles

Ammonium cobalt (II) sulfate hexahydrate, with the chemical formula $(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$, is a Tutton's salt.^{[1][2]} These double salts are characterized by the general formula $\text{M}'_2(\text{M}'')(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$, where M' is a monovalent cation (in this case, ammonium) and M'' is a divalent metal cation (cobalt). The synthesis is based on the principle of co-crystallization from a solution containing stoichiometric amounts of the constituent salts.

The reaction is as follows:



The solubility of the double salt is typically lower than that of the individual cobalt and ammonium sulfates in the reaction medium, which facilitates its crystallization upon cooling or evaporation of the solvent.[3] Factors such as temperature, pH, and the concentration of reactants significantly influence the yield and purity of the final product.[1][4] For instance, maintaining a pH between 4 and 6 is recommended to prevent the hydrolysis of Co^{2+} ions.[1]

Quantitative Data

The following tables summarize key quantitative data related to the synthesis of **ammonium cobalt (II) sulfate hexahydrate**.

Table 1: Reactant Quantities for Synthesis

Reactant	Molecular Formula	Molar Mass (g/mol)	Example Mass (g) for 100g of Product[3]
Cobalt (II) Sulfate Heptahydrate	$\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$	281.10	~71.1
Ammonium Sulfate	$(\text{NH}_4)_2\text{SO}_4$	132.14	33.43

Note: The mass of cobalt (II) sulfate may need to be adjusted based on its hydration state. The example provided assumes the use of cobalt (II) sulfate hexahydrate for the calculation, which has been adjusted for the more common heptahydrate form.

Table 2: Physical and Chemical Properties

Property	Value
IUPAC Name	Ammonium cobalt(II) sulfate hexahydrate
Chemical Formula	$(\text{NH}_4)_2\text{Co}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ [1]
Molar Mass	395.23 g/mol [1]
Appearance	Pink-to-red crystalline solid [1][5]
Density	1.902 g/mL at 25 °C [5]
Decomposition Temperature	Approximately 120 °C [1][6]
Solubility in Water	Soluble [1][5]
Crystal System	Monoclinic [3]

Experimental Protocol

This section provides a detailed methodology for the synthesis of **ammonium cobalt (II) sulfate hexahydrate** in a laboratory setting.

Materials:

- Cobalt (II) sulfate heptahydrate ($\text{CoSO}_4 \cdot 7\text{H}_2\text{O}$)
- Ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$)
- Deionized water
- Ethanol or acetone (for washing)

Equipment:

- Beakers
- Graduated cylinders
- Heating plate with magnetic stirring capability

- Magnetic stir bar
- Crystallizing dish
- Buchner funnel and filter paper
- Vacuum flask
- Spatula
- Watch glass

Procedure:

- Preparation of Reactant Solutions:
 - In a beaker, dissolve a calculated stoichiometric amount of cobalt (II) sulfate heptahydrate in a minimal amount of hot deionized water with stirring.
 - In a separate beaker, dissolve the corresponding stoichiometric amount of ammonium sulfate in a minimal amount of hot deionized water.[3]
- Mixing and Crystallization:
 - While stirring, add the hot ammonium sulfate solution to the hot cobalt sulfate solution.[3]
 - Gently heat the mixed solution and continue stirring until all solids are dissolved.
 - Transfer the clear, hot solution to a crystallizing dish and cover it with a watch glass, leaving a small opening for slow evaporation.
 - Allow the solution to cool slowly to room temperature. Pink-to-red crystals of **ammonium cobalt (II) sulfate hexahydrate** will begin to form.[1] For higher yields, the solution can be further cooled in an ice bath.
- Isolation and Drying of Crystals:
 - Once crystallization is complete, decant the mother liquor.

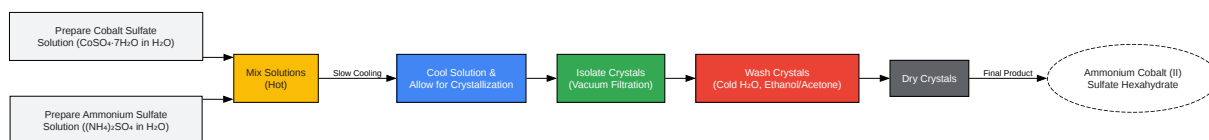
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold deionized water, followed by a wash with ethanol or acetone to facilitate drying.[3]
- Dry the crystals on a filter paper at room temperature or in a desiccator.

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Cobalt salts are moderately toxic; handle with care and avoid inhalation of dust or contact with skin.
- Perform the experiment in a well-ventilated area or a fume hood.

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **ammonium cobalt (II) sulfate hexahydrate**.



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Caption: Experimental workflow for the synthesis of **ammonium cobalt (II) sulfate hexahydrate**.

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